

Personal protective equipment for handling Nbd-556

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Compound of Interest

Compound Name: Nbd-556

Cat. No.: B1676978

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Essential Safety and Handling Guide for Nbd-556

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **Nbd-556** (CAS: 333353-44-9), a small molecule HIV-1 entry inhibitor. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Chemical and Physical Properties

A summary of the key quantitative data for **Nbd-556** is presented in the table below for easy reference.

Property	Value
CAS Number	333353-44-9
Molecular Formula	C ₁₇ H ₂₄ ClN ₃ O ₂
Molecular Weight	337.84 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage Temperature	-20°C (powder)

Hazard Identification and GHS Classification

Nbd-556 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Signal Word: Warning

Hazard Pictograms:

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Nbd-556** to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemically resistant, impermeable gloves (e.g., nitrile). Inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
Body Protection	A laboratory coat must be worn at all times. Ensure it is fully buttoned.
Respiratory	Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder.

Experimental Protocols: Safe Handling and Disposal

Strict adherence to the following protocols is required for the safe handling and disposal of **Nbd-556**.

Handling and Storage

- **Engineering Controls:** All work with solid **Nbd-556** and concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation risk.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- **Storage:** Store **Nbd-556** powder in a tightly sealed container in a freezer at -20°C.^[1] Solutions in DMSO should also be stored at -20°C or -80°C for longer-term stability.^[1]

Spill Management

In the event of a spill, follow these procedures immediately:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure it is well-ventilated.
- **Wear Appropriate PPE:** Don the personal protective equipment outlined in Section 3.
- **Contain the Spill:** For solid spills, carefully sweep the material to avoid generating dust and place it into a labeled, sealed container for disposal. For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth).
- **Decontaminate the Area:** Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- **Dispose of Waste:** All contaminated materials, including absorbent, gloves, and cleaning materials, must be placed in a sealed container and disposed of as hazardous waste.

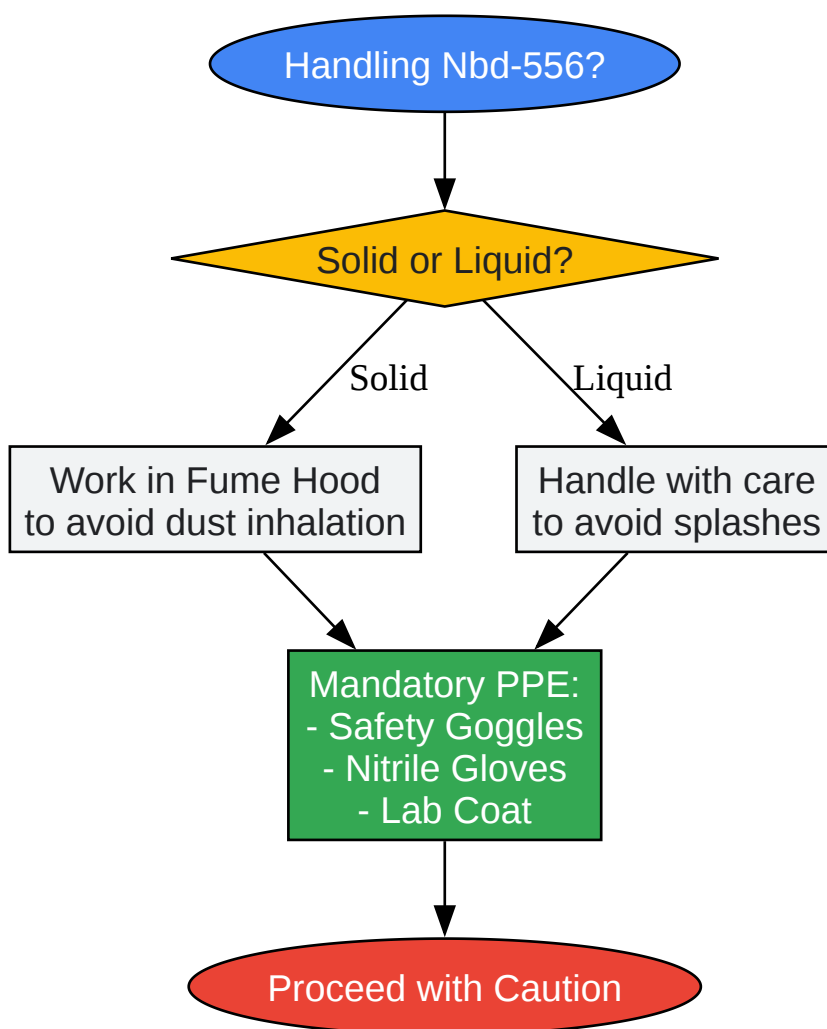
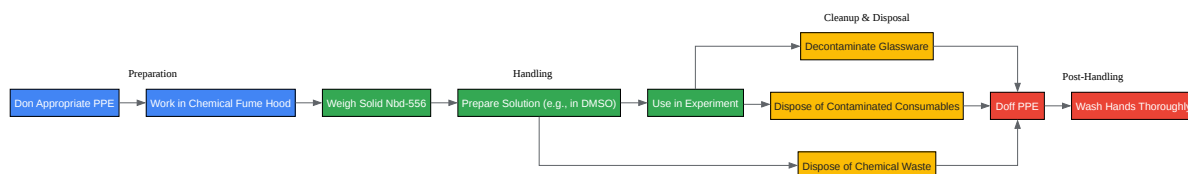
Disposal Plan

All waste containing **Nbd-556** must be treated as hazardous waste due to its toxicity to aquatic life.

- **Chemical Waste:** Unused **Nbd-556** and solutions containing the compound should be collected in a designated, labeled hazardous waste container.
- **Contaminated Materials:** All disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **Nbd-556** must be collected in a sealed, labeled hazardous waste bag or container.
- **Disposal Route:** Dispose of all **Nbd-556** waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of **Nbd-556** down the drain, as it is very toxic to aquatic life.^[1]

Visual Workflow Diagrams

The following diagrams illustrate the key workflows for handling **Nbd-556** safely.



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References

- 1. NBD-556|333353-44-9|MSDS [dcchemicals.com]
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